

# Technical Guide: Boc-L-Hyp(Bzl)-OH (CAS 54631-81-1)

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## Compound of Interest

Compound Name: *Boc-Hyp(Bzl)-OH*

Cat. No.: *B558117*

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## Introduction

The compound with CAS number 54631-81-1 is identified as N-alpha-t-Butyloxycarbonyl-4-O-benzyl-trans-L-hydroxyproline, commonly abbreviated as **Boc-Hyp(Bzl)-OH**. This molecule is a protected amino acid derivative that serves as a crucial building block in synthetic peptide chemistry. Its primary application lies in the solid-phase peptide synthesis (SPPS) of peptides containing hydroxyproline residues, which are fundamental components of collagen. This guide provides a comprehensive overview of its chemical properties, its application in peptide synthesis, and the biological significance of the peptides synthesized using this reagent.

## Chemical Information

**Boc-Hyp(Bzl)-OH** is a derivative of the non-essential amino acid L-hydroxyproline. It features two key protecting groups: a tert-butyloxycarbonyl (Boc) group on the alpha-amino group and a benzyl (Bzl) group on the hydroxyl side chain. These protecting groups are essential for directing the chemical reactions during peptide synthesis, preventing unwanted side reactions.

## Chemical Properties

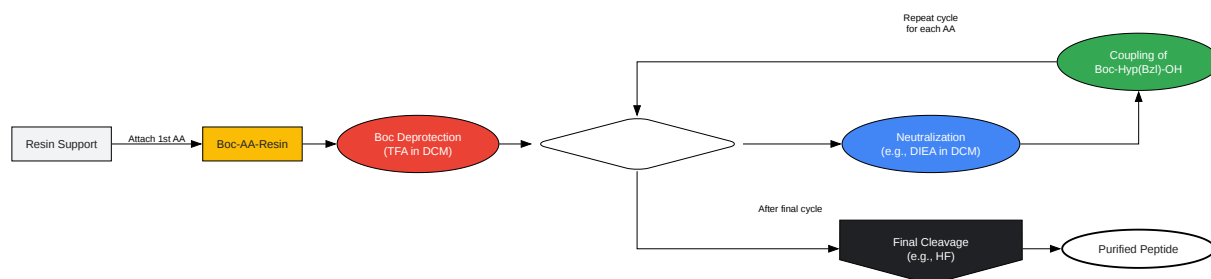
Property	Value	Reference(s)
CAS Number	54631-81-1	[1]
Molecular Formula	C <sub>17</sub> H <sub>23</sub> NO <sub>5</sub>	[1]
Molecular Weight	321.37 g/mol	[1]
Appearance	White to off-white powder	N/A
Melting Point	~70 °C	N/A
Solubility	Soluble in organic solvents like dichloromethane (DCM) and dimethylformamide (DMF)	N/A

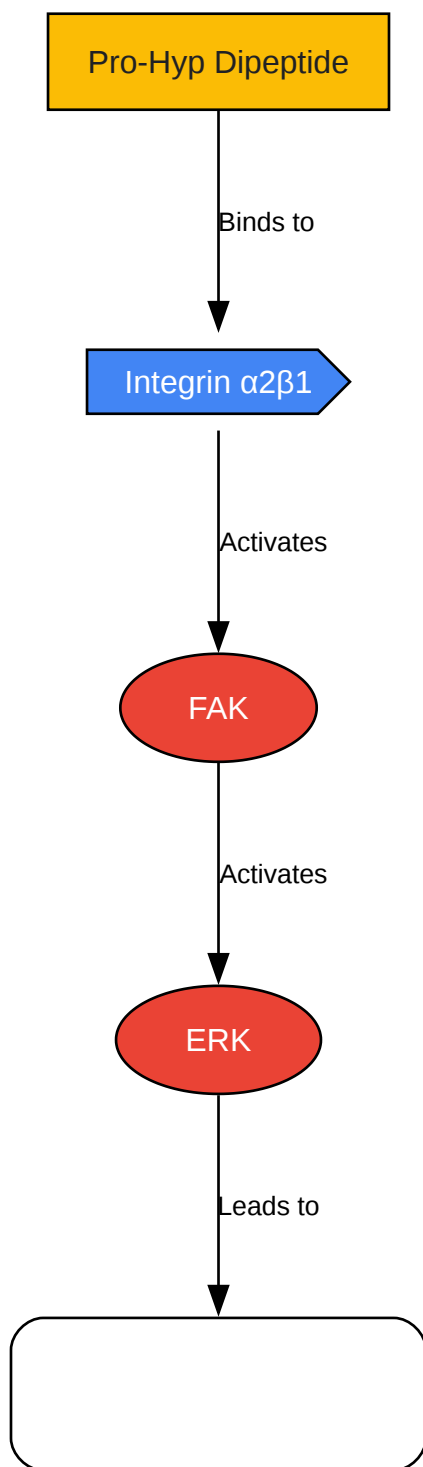
## Application in Solid-Phase Peptide Synthesis (SPPS)

**Boc-Hyp(Bzl)-OH** is a cornerstone reagent for the Boc/Bzl strategy in SPPS. This method involves the stepwise addition of amino acids to a growing peptide chain anchored to a solid resin support. The Boc group serves as a temporary protecting group for the N-terminus, while the benzyl group provides more robust, "permanent" protection for the hydroxyproline side chain throughout the synthesis.

### The Boc/Bzl SPPS Workflow

The synthesis of a peptide using **Boc-Hyp(Bzl)-OH** follows a cyclical process, as illustrated in the workflow diagram below. Each cycle results in the addition of one amino acid residue to the peptide chain.





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## References

- 1. peptide.com [peptide.com]
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